

The Structure and the "Breathing" Phenomenon

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Compound of Interest

Compound Name: MIL-53(Fe)

Cat. No.: B15870265

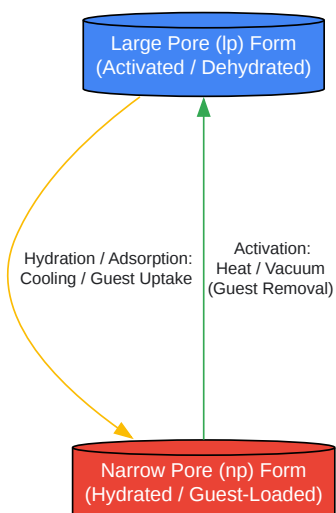
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MIL-53(Fe) is a three-dimensional framework constructed from infinite chains of corner-sharing $\text{FeO}_4(\text{OH})_2$ octahedra. These inorganic chains are interconnected by organic linkers, specifically 1,4-benzenedicarboxylate (BDC), creating one-dimensional, diamond-shaped channels.^[1]

The most remarkable characteristic of **MIL-53(Fe)** is its ability to transition between two primary structural forms: a closed-pore (cp) or narrow-pore (np) state and a large-pore (lp) or open-pore (op) state.^[2] This transition is a response to various stimuli, including temperature changes and the adsorption or desorption of guest molecules such as water, solvents, or gases.^[2]

- **As-Synthesized/Hydrated (np-form):** In its as-synthesized or hydrated state, guest molecules (like water or residual solvent) occupy the pores. Host-guest interactions, primarily hydrogen bonding, cause the framework to contract, resulting in a narrow-pore configuration with very limited accessibility.^{[3][4]}
- **Activated/Dehydrated (lp-form):** Upon activation, which typically involves heating under vacuum to remove the guest molecules, the framework expands significantly.^[2] This creates a large-pore structure with a dramatic increase in accessible surface area and pore volume.

This reversible structural transformation is the essence of the "breathing effect," which can be visualized as a molecular-scale hinge mechanism within the framework.



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Caption: The reversible "breathing" transition of **MIL-53(Fe)**.

Quantitative Porosity Data

The porosity of **MIL-53(Fe)** is highly dependent on its structural state. Standard nitrogen (N₂) adsorption at 77 K often fails to accurately measure the porosity of the narrow-pore form, as the pores are too small for N₂ molecules to enter.^{[5][6]} This results in very low apparent surface areas for the as-synthesized or hydrated material. The true porous nature is only revealed upon activation. The following table summarizes representative quantitative data from the literature.

Form of MIL-53(Fe)	BET Surface Area (m ² /g)	Pore Volume (cm ³ /g)	Pore Size (Å)	Reference(s)
As-Synthesized / Closed Pore	~15 - 25	~0.01	~17	^{[5][6]}
Hydrated	52.8	0.08	-	^[7]
Dehydrated / Activated	43.8 - 194.4	0.05 - 0.14	-	^{[7][8]}
Optimized Synthesis	88.2	0.05	-	^{[9][10]}

Note: The variability in reported values stems from differences in synthesis protocols, activation conditions, and the specific guest molecules present.

Experimental Protocols

Precise control over synthesis and activation is critical to achieving the desired porosity in **MIL-53(Fe)**.

Solvothermal Synthesis of MIL-53(Fe)

This protocol is a representative example based on common literature methods.^[10]

- **Precursor Solution:** Dissolve iron(III) chloride hexahydrate (FeCl₃·6H₂O) and terephthalic acid (H₂BDC) in N,N-Dimethylformamide (DMF) in a molar ratio of approximately 1:1. A typical precursor-to-solvent molar ratio is 1:1:280 (Fe:BDC:DMF).

- **Reaction:** Transfer the solution to a Teflon-lined stainless-steel autoclave. Seal the autoclave and heat it in an oven at 130-150°C for 12 to 24 hours.
- **Collection and Washing:** After cooling to room temperature, collect the resulting yellow powder by filtration or centrifugation. Wash the product thoroughly with DMF and then with a solvent like methanol or ethanol to remove unreacted precursors and residual DMF. This solvent exchange is a crucial first step in activation.
- **Drying:** Dry the washed product in an oven at approximately 80-100°C for 12 hours. The resulting material is the as-synthesized, guest-loaded **MIL-53(Fe)**.

Activation Protocol

Activation is required to evacuate guest molecules from the pores and switch the framework to its large-pore (lp) form.

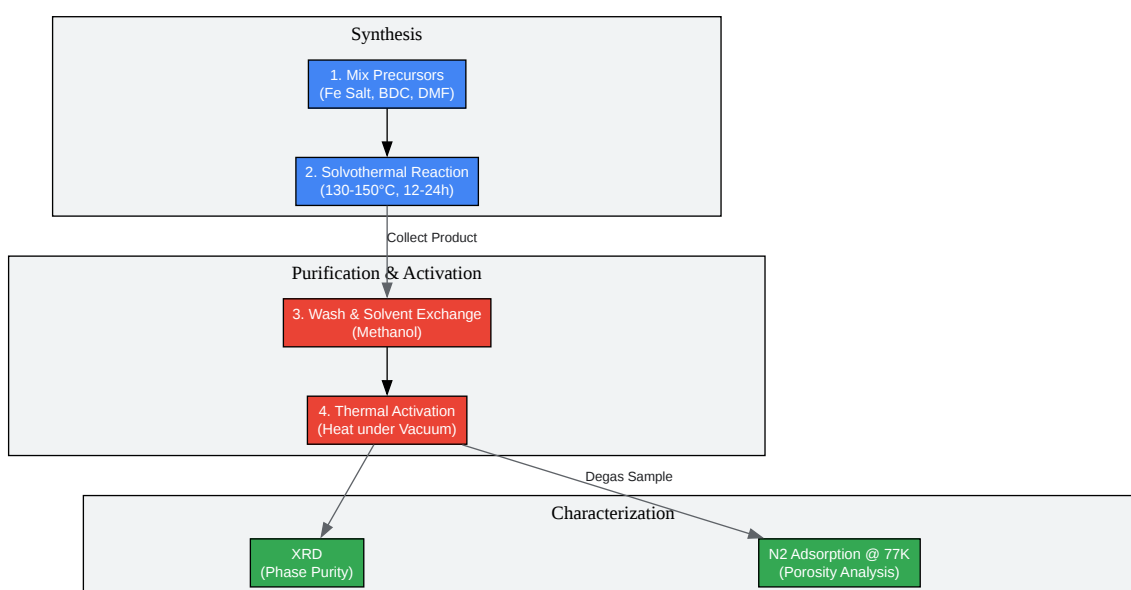
- **Solvent Exchange** (if not already done): Immerse the as-synthesized powder in a volatile solvent like methanol for 24-72 hours to ensure complete exchange with the high-boiling-point synthesis solvent (DMF).
- **Thermal Activation:** Place the solvent-exchanged sample in a vacuum oven or a Schlenk line. Heat the sample under a dynamic vacuum to a temperature between 120°C and 150°C for at least 12 hours. This process removes the volatile solvent molecules, opening the pores. The material should be handled under inert conditions post-activation to prevent rehydration from atmospheric moisture.

Porosity Characterization: N₂ Adsorption

Porosity is typically characterized using gas physisorption analysis.

- **Sample Preparation (Degassing):** Accurately weigh 50-100 mg of the activated **MIL-53(Fe)** into a sample tube. Degas the sample on the analysis port of the gas adsorption analyzer at the activation temperature (e.g., 150°C) under high vacuum for several hours until the outgas rate is stable and low. This ensures the pores are free of any adsorbed contaminants before analysis.

- Analysis: Perform a nitrogen (N_2) adsorption-desorption measurement at 77 K (liquid nitrogen temperature).
- Data Processing:
 - Calculate the specific surface area using the Brunauer-Emmett-Teller (BET) model, typically from the adsorption data in the relative pressure (P/P_0) range of 0.05 to 0.30.
 - Determine the total pore volume from the amount of nitrogen adsorbed at a relative pressure close to unity (e.g., $P/P_0 = 0.99$).
 - Calculate the pore size distribution using methods such as Barrett-Joyner-Halenda (BJH) or Density Functional Theory (DFT) models.



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